

Neuropeptide S (Human) Acetate: Mechanistic Profiling and Signal Transduction Dynamics

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Compound of Interest

Compound Name: *Neuropeptide S (human) (acetate)*

Cat. No.: *B10783005*

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Executive Summary

Neuropeptide S (NPS) is a 20-amino acid endogenous modulator of arousal and anxiety, distinguished by its unique ability to simultaneously promote wakefulness and suppress fear responses. This guide analyzes Neuropeptide S Human Acetate, the research-grade salt form of the peptide, focusing on its interaction with the NPSR1 receptor.

Unlike classical neuropeptides that often show selectivity for a single G-protein subclass, NPS exhibits a dual-coupling mechanism, activating both

and

signaling cascades. This bifurcation allows for complex intracellular regulation, driving both calcium mobilization and cAMP accumulation. This document details the molecular architecture, kinetic profiles, and validated experimental protocols for interrogating NPS signaling.

Molecular Architecture and Physicochemical Properties

Peptide Sequence and Structure

Human NPS is a highly conserved 20-mer peptide. The N-terminal residue is a Serine (S), giving the peptide its name.[\[1\]](#)[\[2\]](#)

- Sequence (One-Letter): S-F-R-N-G-V-G-T-G-M-K-K-T-S-F-Q-R-A-K-S
- Molecular Formula:

[\[3\]](#)

- Molecular Weight: ~2187.5 Da

Structure-Activity Relationship (SAR):

- The Message Domain (Phe2-Arg3-Asn4): Critical for receptor binding and activation.[\[2\]](#)
Truncation or mutation here abolishes efficacy.
- The Address Domain (Gly5-Val6-Gly7): Stabilizes the bioactive conformation, ensuring the peptide fits the receptor pocket correctly.

The Acetate Counter-Ion

In research reagents, "Human Acetate" refers to the acetate salt form of the peptide.

- Function: Acetate is used as a counter-ion during lyophilization to enhance stability and solubility compared to the free base or trifluoroacetate (TFA) salts, which can be cytotoxic in sensitive cell-based assays.
- Solubility: Highly soluble in water ().
- Reconstitution Protocol: For maximum stability, reconstitute in endotoxin-free water or PBS (pH 7.4). Aliquot and store at -20°C or -80°C to prevent freeze-thaw degradation.

Mechanism of Action: Receptor Binding & Signal Transduction[\[5\]](#)

The biological activity of NPS is mediated exclusively through the NPSR1 (formerly GPR154/GPRA), a Class A G-Protein Coupled Receptor (GPCR).

Binding Kinetics

NPS binds NPSR1 with high affinity and potency.^[4]

- Binding Affinity (

): ~0.33 nM (determined via radioligand binding in CHO cells).^{[5][6]}

- Potency (

):

- Calcium Mobilization: 3.0 – 9.4 nM^[5]

- cAMP Accumulation: ~6.7 nM

Dual Signaling Cascades (and)

Upon binding, NPSR1 undergoes a conformational change that permits the exchange of GDP for GTP on the

-subunits of heterotrimeric G-proteins. NPSR1 is unique in its robust coupling to two distinct pathways:

- The

Pathway (Primary):

- Activates Phospholipase C

(PLC

).

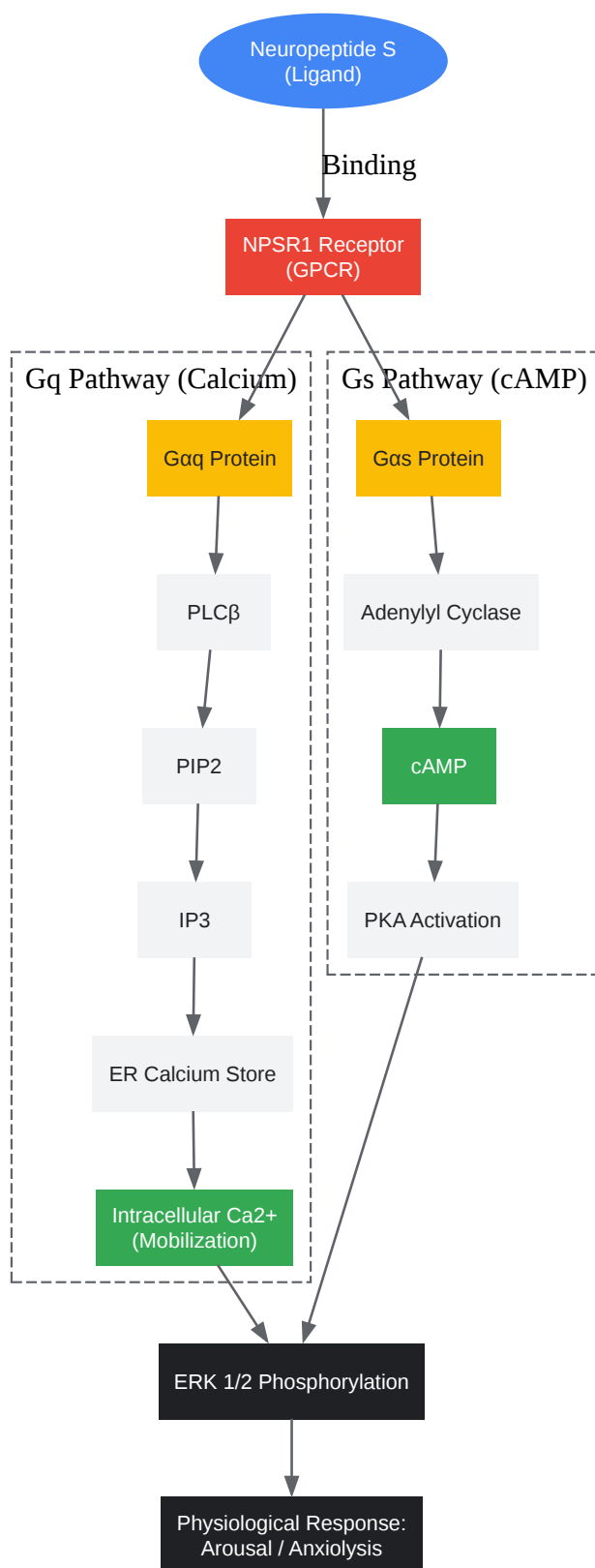
- Hydrolyzes

into

and Diacylglycerol (DAG).

- binds receptors on the Endoplasmic Reticulum (ER), triggering rapid release.
- Physiological Outcome: Increased neuronal excitability.
- The
Pathway (Secondary):
 - Activates Adenylyl Cyclase (AC).
 - Converts ATP to cyclic AMP (cAMP).
 - Activates Protein Kinase A (PKA).^[7]
 - Physiological Outcome: Modulation of gene transcription (e.g., CREB) and ion channel phosphorylation.
- MAPK Convergence: Both pathways converge to phosphorylate ERK1/2, driving long-term synaptic plasticity associated with fear extinction.

Visualization of Signaling Pathways



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Figure 1: Dual signaling topology of NPSR1 activation by Neuropeptide S, illustrating the bifurcation into Calcium and cAMP pathways.

Experimental Protocols for Validation

To validate the mechanism of action in a drug development setting, the following assays are the industry standard. These protocols assume the use of HEK293 cells stably expressing human NPSR1.

Calcium Mobilization Assay (FLIPR)

This assay measures the

-mediated release of intracellular calcium.

Materials:

- HEK293-NPSR1 cells.[8]
- Calcium-sensitive dye (Fluo-4 AM or Fura-2).
- Probenecid (to inhibit dye efflux).
- Neuropeptide S Human Acetate (reconstituted).

Step-by-Step Protocol:

- Seeding: Plate cells at
cells/well in black-walled 96-well plates. Incubate overnight.
- Dye Loading: Remove media. Add loading buffer containing
Fluo-4 AM and
Probenecid in HBSS.
- Incubation: Incubate for 60 minutes at 37°C, followed by 15 minutes at room temperature to equilibrate.

- Baseline: Measure baseline fluorescence (Ex: 494nm, Em: 516nm) for 10 seconds.
- Agonist Injection: Inject NPS (serial dilutions from 10^{-6} M to 10^{-10} M).
- Measurement: Monitor fluorescence peak for 60–120 seconds.
- Analysis: Plot Max-Min fluorescence against log[NPS]. Calculate EC_{50} using a 4-parameter logistic fit.

cAMP Accumulation Assay

This assay confirms

coupling. Because

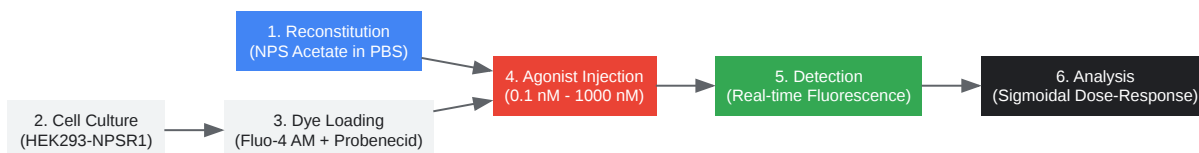
signaling can be weaker than

in some cell lines, using a phosphodiesterase (PDE) inhibitor is crucial.

Step-by-Step Protocol:

- Preparation: Resuspend cells in stimulation buffer containing IBMX (PDE inhibitor).
- Stimulation: Add NPS dilutions and incubate for 30 minutes at 37°C.
- Detection: Lyse cells and detect cAMP levels using a competitive immunoassay (e.g., TR-FRET or ELISA).
- Data: Normalize cAMP levels to a Forskolin positive control (100% activation).

Experimental Workflow Diagram



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Figure 2: Workflow for validating NPS activity via Calcium Mobilization Assay.

Quantitative Data Summary

Parameter	Value / Characteristic	Source Validation
Receptor Target	NPSR1 (GPR154)	
Binding Affinity (		
)		
cAMP		
Primary Coupling	(Calcium Mobilization)	
Secondary Coupling	(cAMP Accumulation)	

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